

An In-depth Technical Guide to the Physicochemical Characteristics of 2-Butylhexanoic Acid

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Compound of Interest

Compound Name: **2-Butylhexanoic acid**

Cat. No.: **B1217910**

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Abstract

2-Butylhexanoic acid (CAS No: 3115-28-4), a C10 branched-chain fatty acid, is a compound of interest in various scientific domains, including its potential role as an intermediate in organic synthesis.^[1] A thorough understanding of its physicochemical properties is fundamental for its application in research and development, particularly in drug design and formulation where such characteristics govern bioavailability, stability, and pharmacokinetic profiles. This technical guide provides a comprehensive overview of the known and predicted physicochemical properties of **2-Butylhexanoic acid**, details the experimental protocols for their determination, and presents a logical workflow for its characterization.

Physicochemical Properties

The physicochemical characteristics of **2-Butylhexanoic acid** are summarized in the tables below. These properties are crucial for predicting its behavior in various chemical and biological systems.

Table 1: General and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₀ O ₂	[1] [2]
Molecular Weight	172.26 g/mol	[1] [2]
Appearance	Liquid (at standard conditions)	[3]
Density	0.899 g/cm ³	[1]
Boiling Point	255.00 °C	[1]
Melting Point	Not available	[4]

Table 2: Chemical and Partitioning Properties

Property	Value	Source/Method
pKa (acid dissociation constant)	~4.05 ± 0.50 (Predicted for a structurally similar compound)	[5]
logP (Octanol-Water Partition Coefficient)	3.2 (Computed)	[2]
Water Solubility	Low (predicted based on structure)	Inferred from logP
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	2	[2]

Experimental Protocols for Physicochemical Characterization

Detailed and standardized experimental protocols are essential for obtaining reliable and reproducible physicochemical data. The following sections outline the methodologies for determining the key properties of **2-Butylhexanoic acid**.

Determination of Melting Point

Given that **2-Butylhexanoic acid** is likely a liquid at room temperature, this protocol would be more applicable for determining its freezing point.

- Apparatus: Capillary melting point apparatus or a differential scanning calorimeter (DSC).[\[6\]](#)
- Procedure (Capillary Method):
 - A small sample of **2-Butylhexanoic acid** is introduced into a capillary tube.
 - The tube is placed in a cooling bath or a specialized apparatus designed for sub-ambient temperature measurements.
 - The temperature is gradually lowered at a controlled rate (e.g., 1-2 °C per minute).
 - The temperature at which the first crystals appear and the temperature at which the entire sample solidifies are recorded as the freezing point range.

Determination of Boiling Point

- Apparatus: Distillation apparatus with a thermometer, heating mantle, and condenser.
- Procedure:
 - A sample of **2-Butylhexanoic acid** is placed in a distillation flask.
 - The apparatus is assembled, and the heating mantle is turned on to gradually heat the sample.
 - The temperature is monitored, and the boiling point is recorded as the temperature at which the liquid and vapor phases are in equilibrium, characterized by a stable temperature reading during vigorous boiling and condensation.[\[7\]](#)

Determination of pKa by Potentiometric Titration

The acid dissociation constant (pKa) is a measure of the acidity of a compound.[\[8\]](#)

- Apparatus: Calibrated pH meter with an electrode, a burette, a beaker, and a magnetic stirrer.

- Procedure:
 - A precise amount of **2-Butylhexanoic acid** is dissolved in a suitable solvent, typically a mixture of water and an organic co-solvent like methanol or ethanol to ensure solubility.
 - The solution is placed in a beaker with a magnetic stir bar, and the pH electrode is submerged.
 - A standardized solution of a strong base (e.g., 0.1 M NaOH) is added incrementally from the burette.[\[9\]](#)
 - The pH of the solution is recorded after each addition of the titrant, allowing the system to equilibrate.
 - A titration curve is generated by plotting the pH versus the volume of titrant added.
 - The pKa is determined from the pH at the half-equivalence point of the titration curve.[\[8\]](#) [\[10\]](#)

Determination of logP by Shake-Flask Method

The octanol-water partition coefficient (logP) is a critical measure of a compound's lipophilicity.
[\[11\]](#)

- Apparatus: Separatory funnel or vials, shaker, and an analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer or HPLC).
- Procedure:
 - 1-Octanol and water are pre-saturated with each other by vigorous mixing followed by separation of the two phases.
 - A known amount of **2-Butylhexanoic acid** is dissolved in one of the phases (typically 1-octanol).
 - The solution is combined with a known volume of the other phase in a separatory funnel.
 - The mixture is shaken for a sufficient period to allow for equilibrium to be reached.

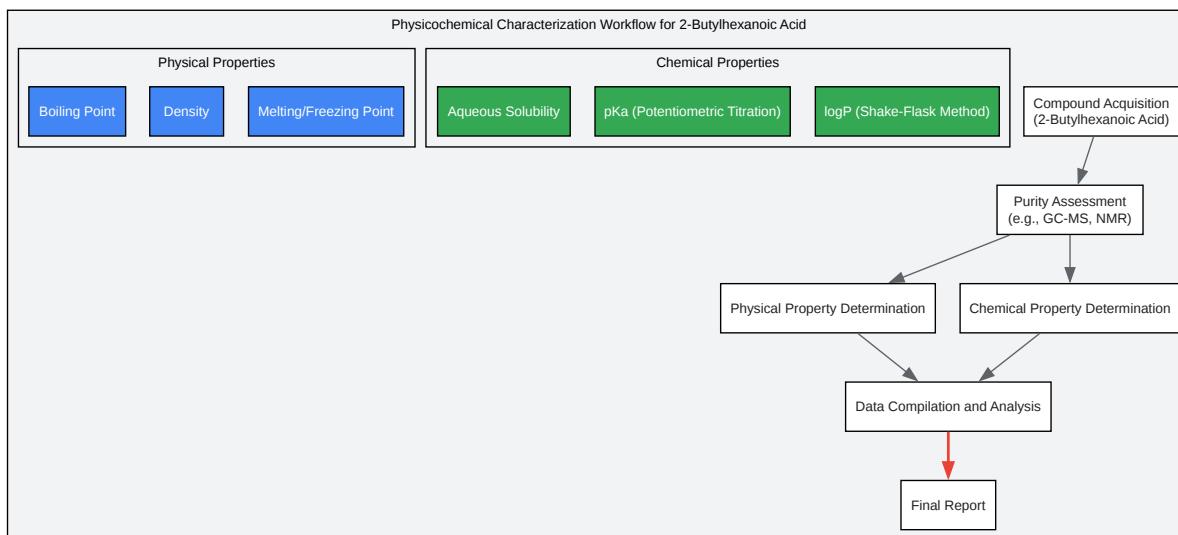
- The mixture is then allowed to stand until the two phases have completely separated.
- The concentration of **2-Butylhexanoic acid** in both the 1-octanol and water phases is determined using a suitable analytical technique.[12][13]
- The logP is calculated as the base-10 logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

Determination of Aqueous Solubility

- Apparatus: Vials, shaker or stirrer, filtration or centrifugation equipment, and an analytical instrument for concentration measurement.
- Procedure:
 - An excess amount of **2-Butylhexanoic acid** is added to a known volume of water in a vial.
 - The mixture is agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure that equilibrium is reached and a saturated solution is formed.
 - The undissolved portion of the compound is removed by filtration or centrifugation.
 - The concentration of **2-Butylhexanoic acid** in the clear, saturated aqueous solution is then quantified using an appropriate analytical method. This concentration represents the aqueous solubility of the compound at that specific temperature.[14]

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive physicochemical characterization of **2-Butylhexanoic acid**.



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Caption: Workflow for the physicochemical characterization of **2-Butylhexanoic acid**.

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